

Application Notes: Determination of Calcium Gluconate Concentration by Complexometric Titration

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Compound of Interest

Compound Name: **Calcium Gluconate**

Cat. No.: **B095909**

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Introduction

Calcium gluconate is a widely used calcium supplement and is administered for the treatment of hypocalcemia. Accurate determination of its concentration in pharmaceutical formulations is crucial for ensuring dosage accuracy and therapeutic efficacy. Complexometric titration with ethylenediaminetetraacetic acid (EDTA) is a common and reliable method for quantifying **calcium gluconate**. This method is based on the formation of a stable complex between calcium ions (Ca^{2+}) and EDTA.

Principle of the Method

The assay of **calcium gluconate** by complexometric titration relies on the reaction between calcium ions and a chelating agent, typically disodium EDTA. EDTA forms a highly stable, water-soluble 1:1 complex with calcium ions. The endpoint of the titration can be detected using a metal ion indicator, which changes color when all the free calcium ions have been complexed by the EDTA.

A common approach is a replacement or substitution titration. In this method, a known excess of a magnesium-EDTA complex is added to the **calcium gluconate** solution. Calcium ions, which form a more stable complex with EDTA than magnesium ions, displace the magnesium ions from the EDTA complex. The liberated magnesium ions are then titrated with a standard

EDTA solution. This indirect approach is often favored as it can provide a sharper endpoint with certain indicators.[1][2]

An alternative direct titration involves titrating the **calcium gluconate** solution directly with a standard EDTA solution in the presence of an indicator that is sensitive to calcium ions.

Experimental Protocols

1. Preparation of Reagents

- 0.05 M Disodium Eddate (EDTA) Solution: Dissolve approximately 18.61 g of disodium eddate in sufficient distilled water to produce 1000 mL. Standardize this solution against a primary standard calcium carbonate.
- Ammonia Buffer Solution (pH 10): Dissolve 5.4 g of ammonium chloride in 20 mL of water, add 35 mL of 10 M ammonia solution, and dilute with water to 100 mL.[3]
- Mordant Black II (Eriochrome Black T) Indicator Mixture: Triturate 0.2 g of Mordant Black II with 100 g of sodium chloride.
- Hydroxy Naphthol Blue Indicator: Use a commercially available indicator powder.
- 0.05 M Magnesium Sulfate Solution: Dissolve approximately 12.32 g of magnesium sulfate heptahydrate in distilled water to make 1000 mL.
- Strong Ammonia Solution: Use a concentrated solution of ammonia (e.g., 25%).
- 1 N Sodium Hydroxide: Dissolve 40 g of sodium hydroxide in distilled water to make 1000 mL.
- 3 N Hydrochloric Acid: Carefully add 25.8 mL of concentrated hydrochloric acid to distilled water and dilute to 100 mL.

2. Protocol for Replacement Titration

This protocol is a common method used in pharmaceutical analysis.[1][2]

- Sample Preparation: Accurately weigh about 0.5 g of the **Calcium Gluconate** sample.

- Dissolve the sample in 50 mL of warm distilled water in a conical flask.
- Cool the solution to room temperature.
- Add 5.0 mL of 0.05 M magnesium sulfate solution and 10 mL of strong ammonia solution.
- Add a small amount (approximately 30-50 mg) of Mordant Black II indicator mixture. The solution should turn a wine-red color.
- Titration: Titrate the solution with 0.05 M disodium edetate solution until the color changes from wine-red to a clear blue.
- Blank Titration: Perform a blank titration by taking 50 mL of distilled water and following the same procedure from step 4.
- Calculation: Calculate the percentage of **Calcium Gluconate** in the sample using the following formula:

Where:

- V_s = Volume of EDTA solution consumed by the sample (mL)
- V_b = Volume of EDTA solution consumed by the blank (mL)
- M_{EDTA} = Molarity of the EDTA solution
- F = Equivalence factor (Each mL of 0.05 M EDTA is equivalent to 22.42 mg of $C_{12}H_{22}CaO_{14} \cdot H_2O$)
- W = Weight of the **Calcium Gluconate** sample (mg)

3. Protocol for Direct Titration

This protocol is another widely accepted method.

- Sample Preparation: Accurately weigh about 0.8 g of the **Calcium Gluconate** sample.

- Dissolve the sample in 150 mL of distilled water containing 2 mL of 3 N hydrochloric acid in a conical flask.
- While stirring, add approximately 30 mL of 0.05 M disodium edetate solution from a burette.
- Add 15 mL of 1 N sodium hydroxide and approximately 300 mg of hydroxy naphthol blue indicator.
- Titration: Continue the titration with the 0.05 M disodium edetate solution until the color changes to a distinct blue endpoint.
- Calculation: Calculate the percentage of **Calcium Gluconate** using the formula provided in the replacement titration protocol, noting that a blank determination is not typically required for this direct method. The equivalence factor remains the same.

Data Presentation

The following tables summarize hypothetical quantitative data that could be obtained from the titration experiments.

Table 1: Standardization of 0.05 M EDTA Solution

Trial	Weight of CaCO ₃ (g)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of EDTA (mL)	Molarity of EDTA (M)
1	0.1002	0.00	20.05	20.05	0.0499
2	0.1005	20.05	40.15	20.10	0.0500
3	0.1001	0.00	20.00	20.00	0.0501
Average	0.0500				

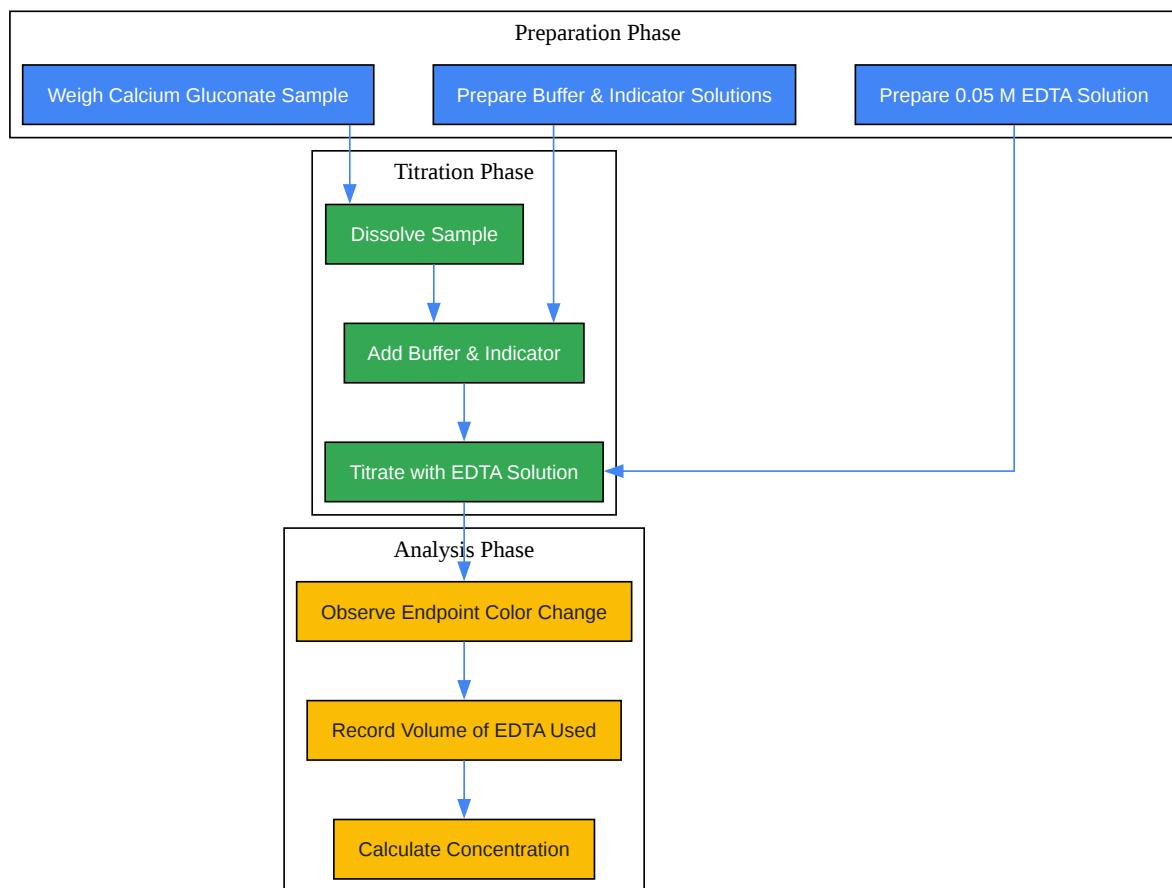
Table 2: Assay of **Calcium Gluconate** by Replacement Titration

Sample ID	Weight of Sample (g)	Volume of 0.05 M EDTA (Sample, mL)	Volume of 0.05 M EDTA (Blank, mL)	Net Volume of EDTA (mL)	% Purity of Calcium Gluconate
CG-001	0.5012	22.50	0.20	22.30	99.58
CG-002	0.5005	22.45	0.20	22.25	99.59
CG-003	0.5020	22.60	0.20	22.40	99.73
Average	99.63				

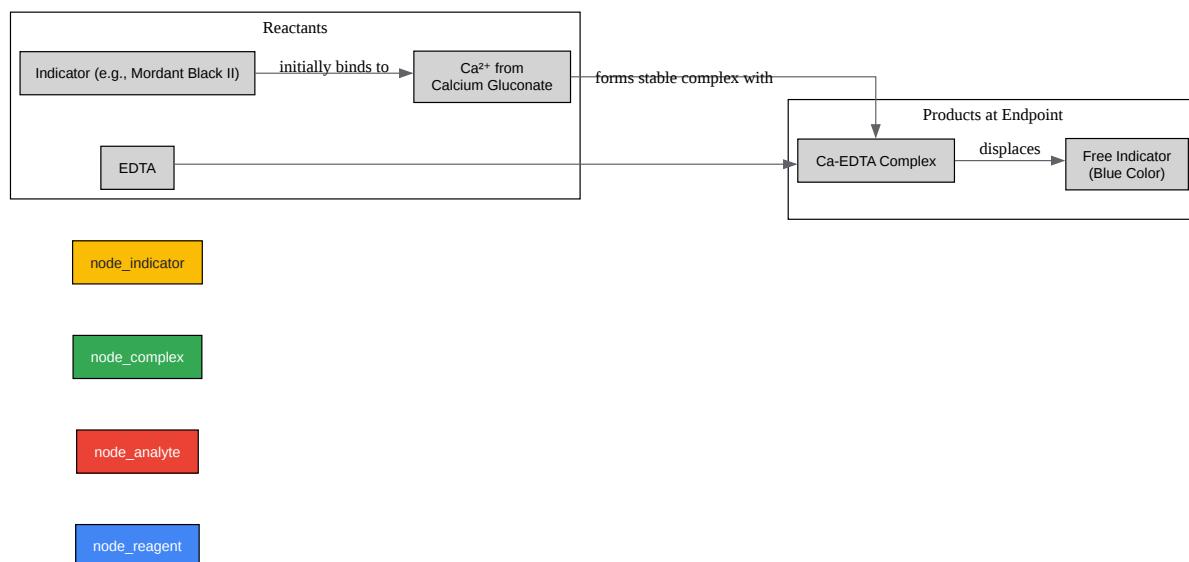
Table 3: Assay of **Calcium Gluconate** by Direct Titration

Sample ID	Weight of Sample (g)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of 0.05 M EDTA (mL)	% Purity of Calcium Gluconate
CG-004	0.8005	0.00	35.80	35.80	100.18
CG-005	0.8011	0.00	35.85	35.85	100.21
CG-006	0.8002	0.00	35.75	35.75	100.04
Average	100.14				

Visualizations

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Caption: Workflow for **Calcium Gluconate** Titration.

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Caption: Chemical Relationship in Complexometric Titration.

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References

- 1. Assay of Calcium gluconate IP Pharmaceutical Analysis I Practical [pharmacyinfoonline.com]
- 2. Assay of calcium gluconate | PDF [slideshare.net]
- 3. scribd.com [scribd.com]
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